

1-Iodo-3-(pentafluorosulfanyl)benzene CAS number and properties

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Compound of Interest

Compound Name: 1-Iodo-3-(pentafluorosulfanyl)benzene

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Technical Guide: 1-Iodo-3-(pentafluorosulfanyl)benzene

CAS Number: 286947-67-9

Introduction

1-Iodo-3-(pentafluorosulfanyl)benzene is a unique halogenated aromatic compound featuring the pentafluorosulfanyl (SF_5) group. This functional group has garnered significant interest in medicinal chemistry and materials science due to its distinct electronic properties, high stability, and steric profile. Often considered a "super-trifluoromethyl" group, the SF_5 moiety can significantly influence a molecule's lipophilicity, metabolic stability, and binding interactions, making it a valuable component in the design of novel pharmaceuticals and functional materials. This guide provides a comprehensive overview of the properties, synthesis, reactivity, and potential applications of **1-Iodo-3-(pentafluorosulfanyl)benzene**, tailored for researchers and professionals in drug development and chemical synthesis.

Chemical and Physical Properties

The physicochemical properties of **1-Iodo-3-(pentafluorosulfanyl)benzene** are summarized in the table below. These properties make it a versatile reagent for a variety of chemical transformations.

Property	Value	Reference(s)
CAS Number	286947-67-9	[1]
Molecular Formula	C ₆ H ₄ F ₅ IS	[1][2]
Molecular Weight	330.06 g/mol	[1][2]
Appearance	Clear, colorless to red/green liquid	[1]
Boiling Point	57 °C at 0.5 mmHg	[1]
Density	2.06 g/cm ³	[1]
Refractive Index	1.5170 to 1.5210	[1]
Storage Temperature	2-8°C (Refrigerator)	[3]
InChI	1S/C6H4F5IS/c7-13(8,9,10,11)6-3-1-2-5(12)4-6/h1-4H	[1]
InChIKey	OPPXUPGOUVHFHM-UHFFFAOYSA-N	[1]
SMILES	C1(=CC=C(I)C=C1)S(F)(F)(F)(F)F	[1]

Synthesis

While a specific, detailed experimental protocol for the direct synthesis of **1-Iodo-3-(pentafluorosulfanyl)benzene** is not readily available in the surveyed literature, a plausible and commonly employed synthetic route would involve a Sandmeyer reaction starting from 3-(pentafluorosulfanyl)aniline. This method is a standard procedure for the introduction of an iodine atom onto an aromatic ring.

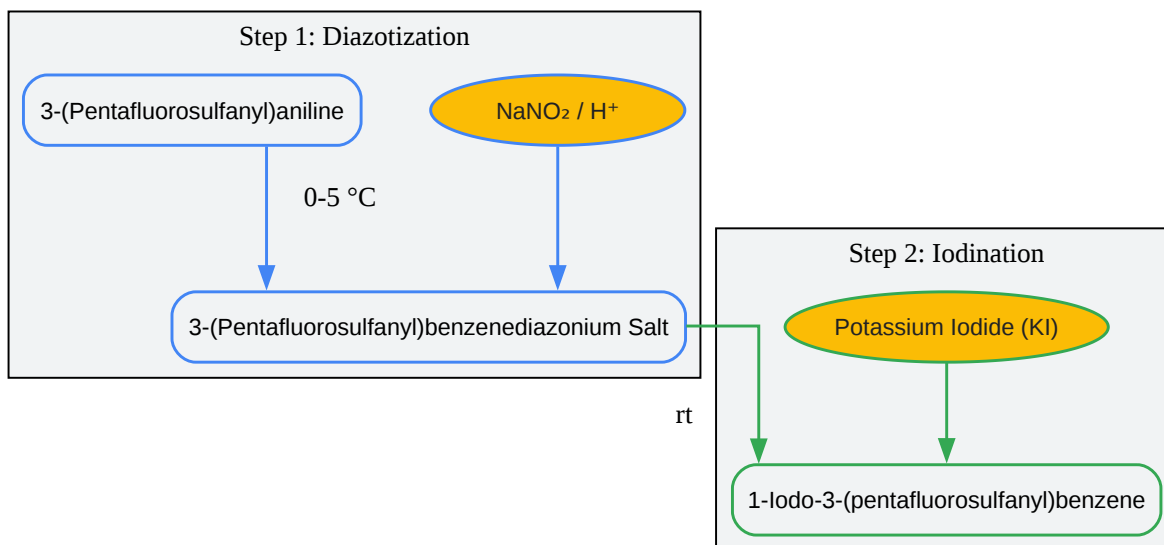
Proposed Experimental Protocol: Synthesis via Sandmeyer Reaction

Step 1: Diazotization of 3-(Pentafluorosulfanyl)aniline

- In a round-bottom flask equipped with a magnetic stirrer and cooled in an ice-water bath to 0-5 °C, dissolve 3-(pentafluorosulfanyl)aniline in an aqueous solution of a non-nucleophilic acid, such as tetrafluoroboric acid (HBF₄) or hydrochloric acid (HCl).
- Slowly add a solution of sodium nitrite (NaNO₂) in water dropwise to the stirred aniline solution. The temperature should be strictly maintained below 5 °C to prevent the decomposition of the diazonium salt.
- Continue stirring the mixture at 0-5 °C for an additional 30 minutes after the addition of sodium nitrite is complete to ensure full formation of the 3-(pentafluorosulfanyl)benzenediazonium salt.

Step 2: Iodination

- In a separate flask, prepare a solution of potassium iodide (KI) in water.
- Slowly add the freshly prepared, cold diazonium salt solution to the potassium iodide solution with vigorous stirring. The addition may result in the evolution of nitrogen gas.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for several hours to ensure the complete substitution of the diazonium group with iodine.
- The crude **1-Iodo-3-(pentafluorosulfanyl)benzene** can then be extracted with an organic solvent (e.g., diethyl ether or dichloromethane), washed with aqueous sodium thiosulfate to remove excess iodine, dried over an anhydrous salt (e.g., MgSO₄), and purified by vacuum distillation or column chromatography.



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Caption: Proposed synthesis of **1-Iodo-3-(pentafluorosulfonyl)benzene** via Sandmeyer reaction.

Reactivity and Applications

1-Iodo-3-(pentafluorosulfonyl)benzene is a valuable building block in organic synthesis, primarily utilized in palladium-catalyzed cross-coupling reactions to introduce the 3-(pentafluorosulfonyl)phenyl moiety into more complex molecules. The carbon-iodine bond is highly susceptible to oxidative addition to a palladium(0) catalyst, making it an excellent substrate for reactions such as Suzuki, Sonogashira, and Heck couplings.

Suzuki Coupling

The Suzuki reaction enables the formation of a carbon-carbon bond between an organoboron compound and an organohalide.

Generalized Experimental Protocol:

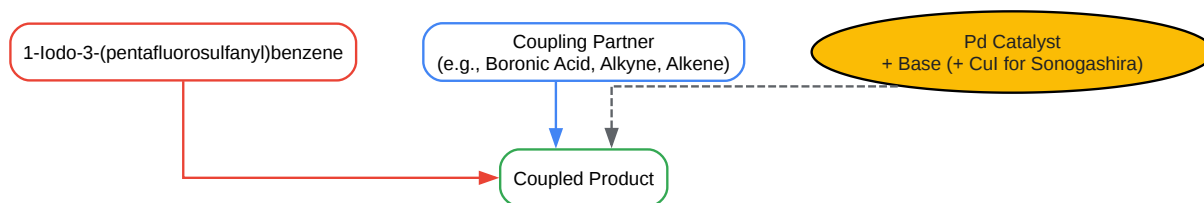
- To a reaction vessel, add **1-Iodo-3-(pentafluorosulfanyl)benzene**, a suitable boronic acid or boronate ester (1.1-1.5 equivalents), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (1-5 mol%), and a base (e.g., K_2CO_3 , Cs_2CO_3 , or K_3PO_4).
- Add a solvent system, typically a mixture of an organic solvent (e.g., toluene, dioxane, or DMF) and water.
- Degas the mixture by bubbling with an inert gas (e.g., argon or nitrogen) and then heat to the desired temperature (typically 80-120 °C) with stirring until the reaction is complete (monitored by TLC or GC-MS).
- Upon completion, cool the reaction, perform an aqueous workup, extract the product with an organic solvent, and purify by chromatography.

Sonogashira Coupling

The Sonogashira coupling is used to form a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.[\[4\]](#)

Generalized Experimental Protocol:

- In a reaction flask, combine **1-Iodo-3-(pentafluorosulfanyl)benzene**, a terminal alkyne (1.1-1.5 equivalents), a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$ or $\text{PdCl}_2(\text{PPh}_3)_2$), a copper(I) co-catalyst (e.g., CuI), and a base (typically an amine such as triethylamine or diisopropylamine, which can also serve as the solvent).[\[4\]](#)
- The reaction is typically carried out under an inert atmosphere at room temperature to moderate heating.[\[4\]](#)
- After completion, the reaction mixture is worked up by filtration to remove the amine hydrohalide salt, followed by extraction and purification of the product.



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Caption: General scheme for cross-coupling reactions using **1-Iodo-3-(pentafluorosulfanyl)benzene**.

Applications in Medicinal Chemistry

The pentafluorosulfanyl group is increasingly recognized as a valuable bioisostere for other functional groups, such as the trifluoromethyl, chloro, or tert-butyl groups, in drug design.^{[5][6]} Its unique combination of high electronegativity, steric bulk, and metabolic stability can lead to improved pharmacokinetic and pharmacodynamic properties of drug candidates. For instance, the replacement of a chloro group with an SF₅ group has been explored in benzodiazepine analogs.^{[5][6]} While this particular substitution led to a loss of potency in that specific case, it highlights the ongoing investigation into the utility of the SF₅ group.^[5] In another study, SF₅ analogs of the antimalarial drug mefloquine demonstrated improved activity and selectivity.^[7] **1-Iodo-3-(pentafluorosulfanyl)benzene** serves as a key starting material for incorporating the 3-SF₅-phenyl motif into such biologically active molecules.

Safety and Toxicology

1-Iodo-3-(pentafluorosulfanyl)benzene is classified as an irritant.^[1] As with all chemicals, it should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, in a well-ventilated area or fume hood. Avoid inhalation of vapors and contact with skin and eyes.^[8]

Hazard Codes:

- Xi: Irritant^[1]

Precautionary Statements:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[8]
- Wash skin thoroughly after handling.[8]
- Wear protective gloves, eye protection, and face protection.[8]
- In case of contact with eyes, rinse cautiously with water for several minutes.[8]

Detailed toxicological studies on **1-Iodo-3-(pentafluorosulfanyl)benzene** are not widely available. However, the environmental properties of some pentafluorosulfanyl compounds have been investigated, with studies showing they can be more hydrophobic than their trifluoromethyl analogs.[9][10] The photodegradation of some aromatic SF₅ compounds has been observed under environmentally relevant conditions.[10]

Conclusion

1-Iodo-3-(pentafluorosulfanyl)benzene is a valuable and versatile building block for the synthesis of complex organic molecules, particularly in the fields of medicinal chemistry and materials science. Its utility in palladium-catalyzed cross-coupling reactions allows for the strategic introduction of the 3-(pentafluorosulfanyl)phenyl group, which can impart unique and beneficial properties to the target compounds. As research into the applications of the pentafluorosulfanyl group continues to expand, the importance of key intermediates like **1-Iodo-3-(pentafluorosulfanyl)benzene** is expected to grow. Researchers should handle this compound with appropriate care, following standard laboratory safety procedures.

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